

Essential Safety and Logistical Information for Handling YM-543

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Compound of Interest

Compound Name: YM-543

Cat. No.: B1683616

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Disclaimer: A specific Safety Data Sheet (SDS) for **YM-543** (CAS No. 655237-16-4) was not publicly available at the time of this writing. The following guidance is based on general safety protocols for handling research chemicals of unknown toxicity and should be supplemented by a substance-specific risk assessment before any handling occurs.

YM-543, also known as ASP-543, is identified as a selective SGLT2 inhibitor. As with any chemical compound where full toxicological data is not available, caution should be exercised. The following information provides a baseline for safe handling, personal protective equipment (PPE), and disposal.

Personal Protective Equipment (PPE)

A summary of recommended personal protective equipment for handling **YM-543** in a laboratory setting is provided below. This is based on standard precautions for handling potent compounds.

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.	To protect eyes from splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact.
Body Protection	Laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary if handling powders or creating aerosols.	To prevent inhalation of dust or aerosols.

Experimental Protocols

Handling and Storage:

- **Engineering Controls:** Handle **YM-543** in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the substance in powdered form or when preparing solutions.
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where **YM-543** is handled. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.

Disposal Plan:

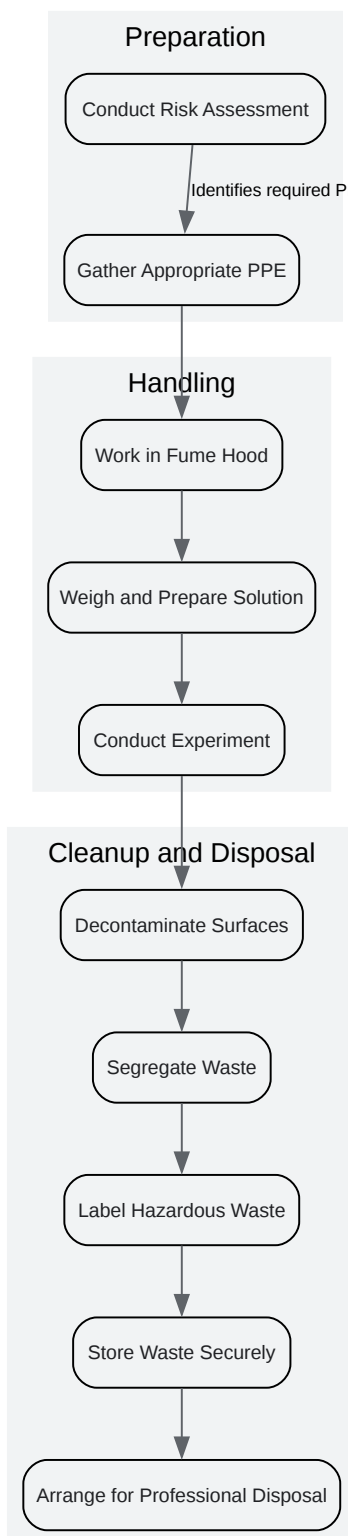
- **Waste Characterization:** All waste containing **YM-543** should be treated as hazardous chemical waste.
- **Containerization:** Collect waste in a designated, properly labeled, and sealed container.

- Disposal Route: Dispose of the chemical waste through a licensed hazardous waste disposal company, in accordance with all applicable federal, state, and local regulations. Do not dispose of down the drain or in regular trash.

Visualized Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **YM-543**.

Workflow for Safe Handling and Disposal of YM-543



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Safe Handling and Disposal Workflow

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